

A Comprehensive Technical Guide to 2-Ethoxypentane: Molecular Weight and Formula

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Compound of Interest

Compound Name: 2-Ethoxypentane

Cat. No.: B162242

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This technical guide provides a detailed overview of the molecular formula and molecular weight of **2-ethoxypentane**. It is intended for researchers, scientists, and professionals in the field of drug development who require precise chemical information for their work.

Data Summary

The fundamental properties of **2-ethoxypentane** are summarized in the table below, offering a clear and concise reference for its molecular composition and weight.

Property	Value
Molecular Formula	C ₇ H ₁₆ O[1]
Molecular Weight	116.2013 g/mol [1]
Constituent Elements	Carbon (C)
Hydrogen (H)	
Oxygen (O)	

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular weight of **2-ethoxypentane** (C₇H₁₆O) is calculated as follows:

- Carbon (C): 7 atoms \times 12.011 u (atomic weight of C) = 84.077 u^{[2][3]}
- Hydrogen (H): 16 atoms \times 1.008 u (atomic weight of H) = 16.128 u^{[4][5]}
- Oxygen (O): 1 atom \times 15.999 u (atomic weight of O) = 15.999 u^{[6][7][8]}

Total Molecular Weight = 84.077 u + 16.128 u + 15.999 u = 116.204 u

The slight difference between this calculated value and the value from the NIST WebBook (116.2013) can be attributed to the use of abridged atomic weights in this calculation.^[1]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The following protocol outlines a standard method for determining the molecular weight of **2-ethoxypentane** using gas chromatography-mass spectrometry (GC-MS).

Objective: To experimentally verify the molecular weight of a **2-ethoxypentane** sample.

Materials:

- **2-ethoxypentane** sample
- Helium (carrier gas)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Volumetric flask
- Microsyringe

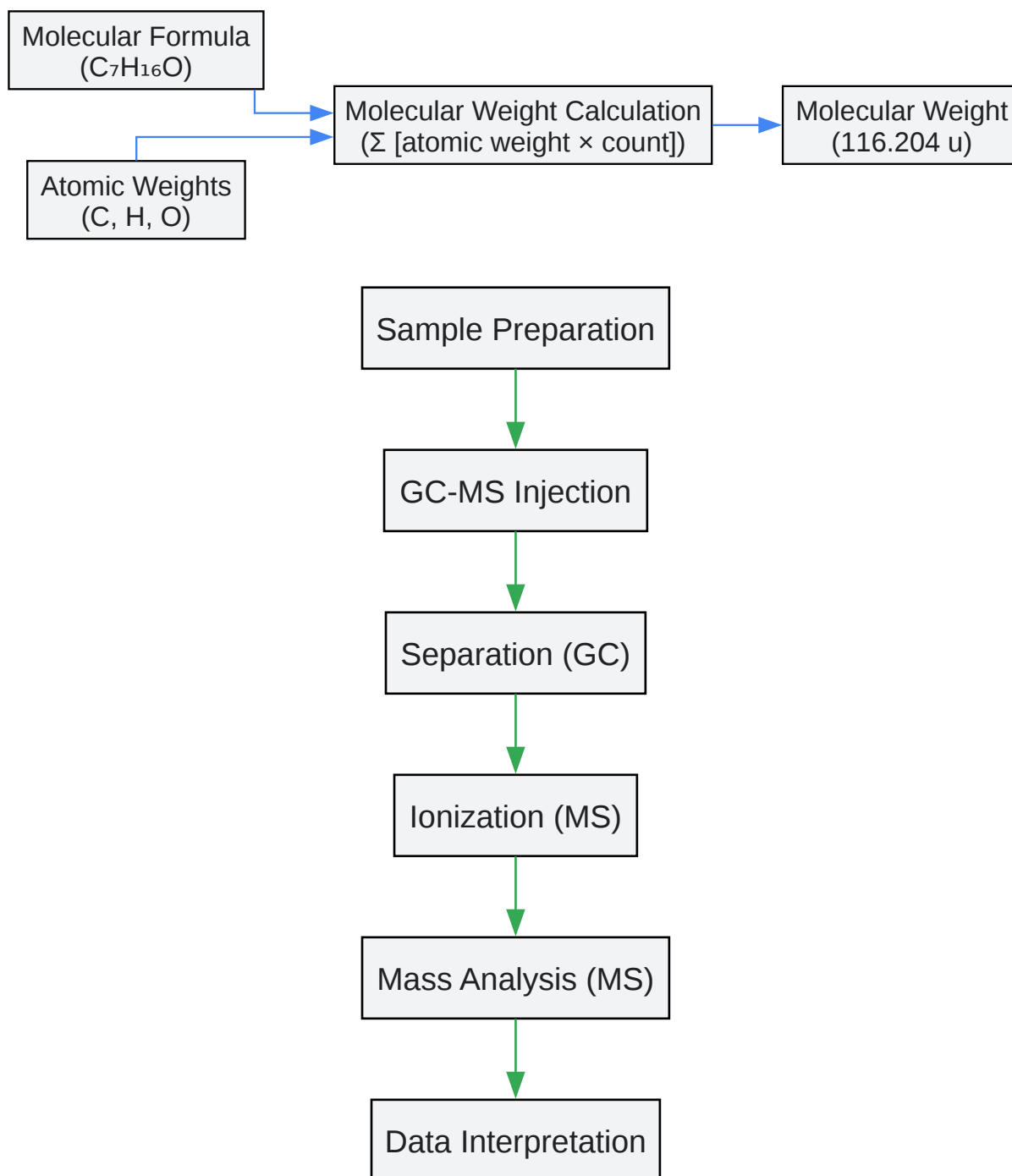
Procedure:

- Sample Preparation: Prepare a dilute solution of **2-ethoxypentane** in a suitable volatile solvent (e.g., dichloromethane).
- GC-MS Instrumentation Setup:

- Set the GC oven temperature program to ensure separation of the analyte from the solvent and any impurities.
- Set the injector temperature and transfer line temperature appropriately for the volatilization of **2-ethoxypentane**.
- Use helium as the carrier gas at a constant flow rate.
- For the mass spectrometer, set the ionization mode to electron ionization (EI) at 70 eV.
- Set the mass analyzer to scan a mass-to-charge ratio (m/z) range that includes the expected molecular ion of **2-ethoxypentane** (e.g., m/z 30-200).
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC injector port.
- Data Acquisition: The sample is vaporized and carried through the GC column, where it is separated. The separated components then enter the mass spectrometer. The mass spectrometer ionizes the **2-ethoxypentane** molecules and separates the resulting ions based on their mass-to-charge ratio.
- Data Analysis:
 - Analyze the resulting mass spectrum.
 - Identify the molecular ion peak (M^+), which corresponds to the intact **2-ethoxypentane** molecule with a single positive charge. The m/z value of this peak will be equivalent to the molecular weight of the compound.
 - Analyze the fragmentation pattern to confirm the structure of **2-ethoxypentane**.

Visualizations

The following diagrams illustrate the logical relationships and workflows described in this guide.



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